

Application Notes and Protocols for 2Ccpa Sodium Powder

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Compound of Interest

Compound Name: **2Ccpa sodium**

Cat. No.: **B15175746**

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Introduction

2-Carba-cyclic phosphatidic acid (2Ccpa) is a synthetic analog of the naturally occurring bioactive lipid, cyclic phosphatidic acid (cPA).^[1] As a more stable derivative, 2Ccpa is utilized in research to investigate cellular signaling pathways and its potential therapeutic effects, particularly in inflammation, neuropathic pain, and osteoarthritis.^{[1][2]} These application notes provide essential guidelines for the safe handling, storage, and use of **2Ccpa sodium** powder in a laboratory setting.

Chemical and Physical Properties

2Ccpa sodium is the sodium salt of 2-carba-cyclic phosphatidic acid. Its properties are summarized below.

Property	Value	Reference
Chemical Name	sodium 4-((oleoyloxy)methyl)-1,2-oxaphospholan-2-olate 2-oxide	[3]
Synonyms	2ccPA sodium, 2-ccPA sodium, 2-Carba-cyclic phosphatidic acid sodium salt	[3]
CAS Number	927880-40-8	
Molecular Formula	C22H40NaO5P	
Molecular Weight	438.52 g/mol	
Appearance	Solid powder	
Purity	>98%	

Handling and Storage

While a specific Safety Data Sheet (SDS) for **2Ccpa sodium** powder is not readily available, the following guidelines are based on information from suppliers and best practices for handling similar lipid molecules. This material should be considered hazardous until more information is available.

Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn when handling **2Ccpa sodium** powder to minimize exposure.

PPE	Recommendation
Gloves	Impervious gloves (e.g., nitrile)
Eye Protection	Safety glasses or goggles
Body Protection	Laboratory coat
Respiratory	Use in a well-ventilated area. If dust is generated, a dust mask or respirator may be appropriate.

Storage Conditions

Proper storage is crucial to maintain the stability and integrity of **2Ccpa sodium** powder.

Condition	Temperature	Duration	Notes	Reference
Short-term	0 - 4 °C	Days to weeks	Keep dry and in the dark.	
Long-term	-20 °C	Months to years	Keep dry and in the dark.	
Shipping	Ambient temperature	Few weeks	Stable for ordinary shipping and time in customs.	

Stability

Information on the stability of **2Ccpa sodium** powder is limited, but some general characteristics of related compounds can be considered. It is known to be unstable in acidic conditions. Solutions of similar lipid sodium salts are recommended for use within one day and should be stored at -20°C.

Spill and Disposal

- Spills: In case of a spill, avoid generating dust. Cover the spill with an inert absorbent material and collect it for proper disposal. Wash the spill area with soap and water.

- Disposal: Dispose of waste and residues in accordance with local, state, and federal regulations.

Solubility and Solution Preparation

2Ccpa sodium is soluble in phosphate-buffered saline (PBS). For other similar lysophosphatidic acid sodium salts, solubility has been reported in various solvents.

Solvent	Concentration	Reference
PBS (pH 7.2)	Soluble (specific concentration not determined)	
Ethanol	~30 mg/mL (for decanoic acid sodium salt)	
DMSO	~5 mg/mL (for decanoic acid sodium salt)	
DMF	~5 mg/mL (for decanoic acid sodium salt)	

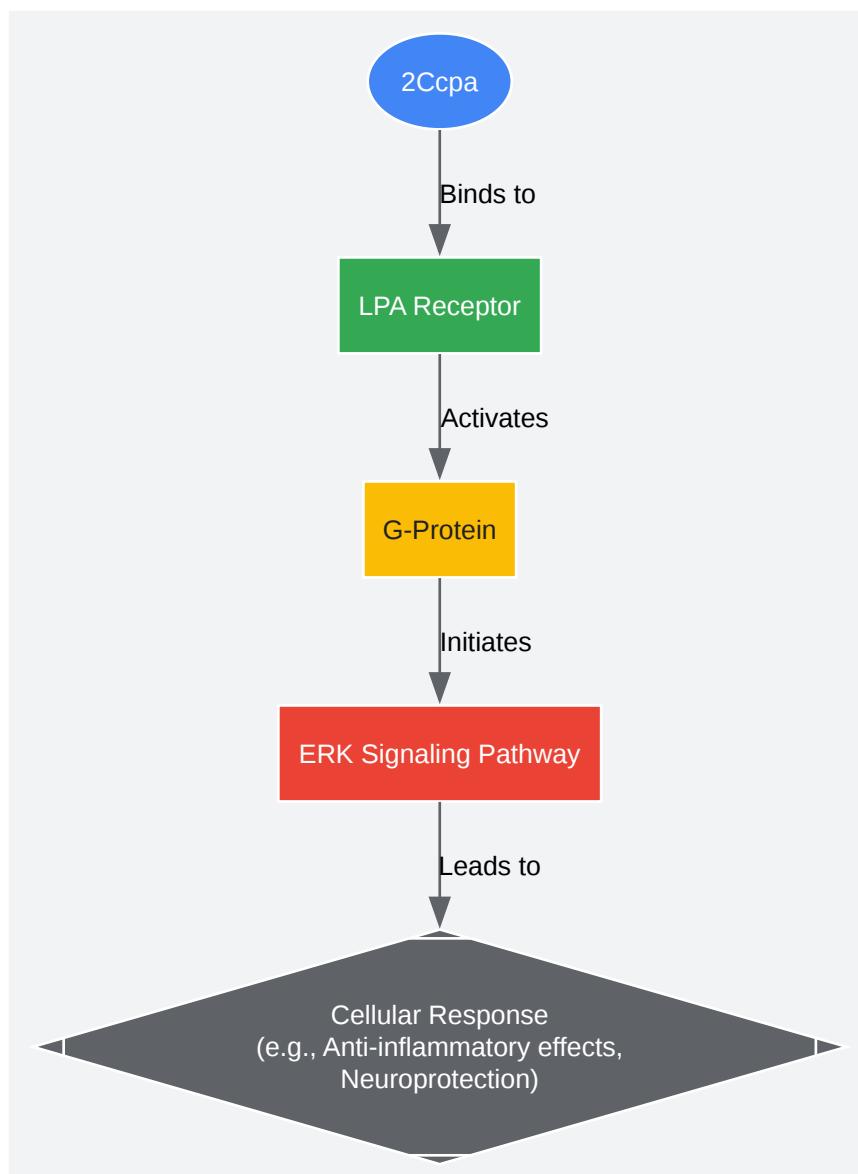
Protocol for Reconstitution:

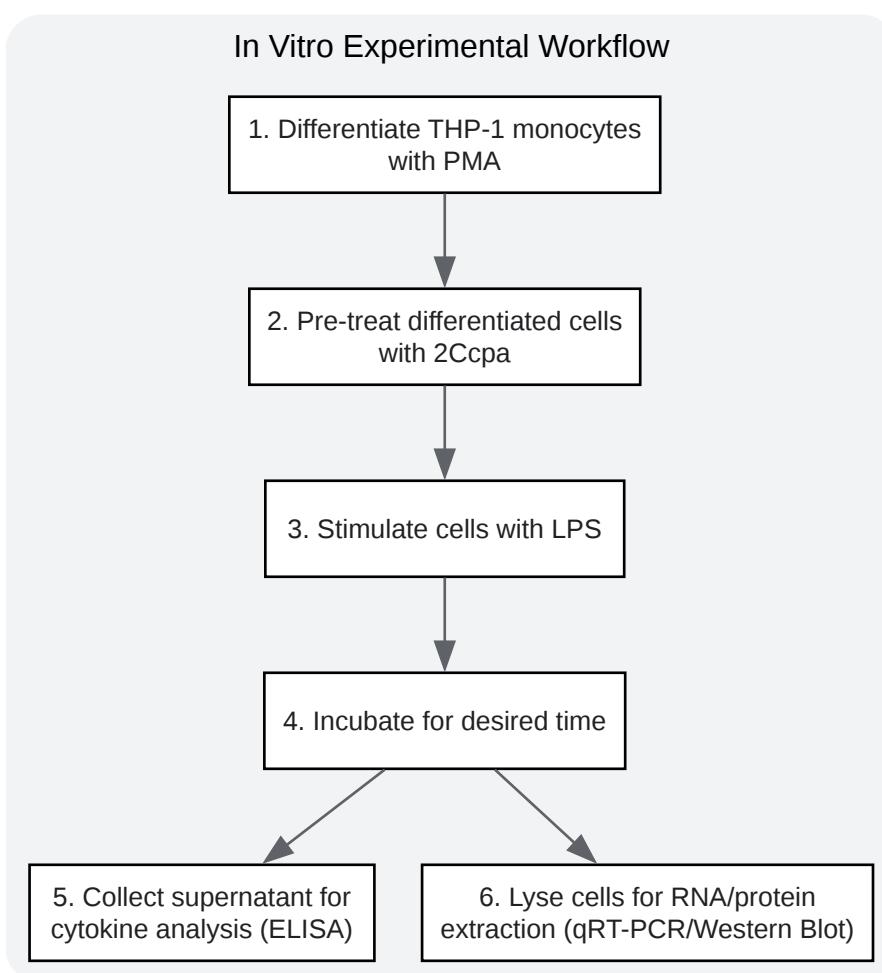
- Equilibrate the vial of **2Ccpa sodium** powder to room temperature before opening.
- Add the desired volume of solvent (e.g., sterile PBS) to the vial to achieve the target concentration.
- Vortex briefly to ensure complete dissolution.
- For biological experiments, it is recommended to prepare fresh solutions or store aliquots at -20°C for short-term use. Avoid repeated freeze-thaw cycles.

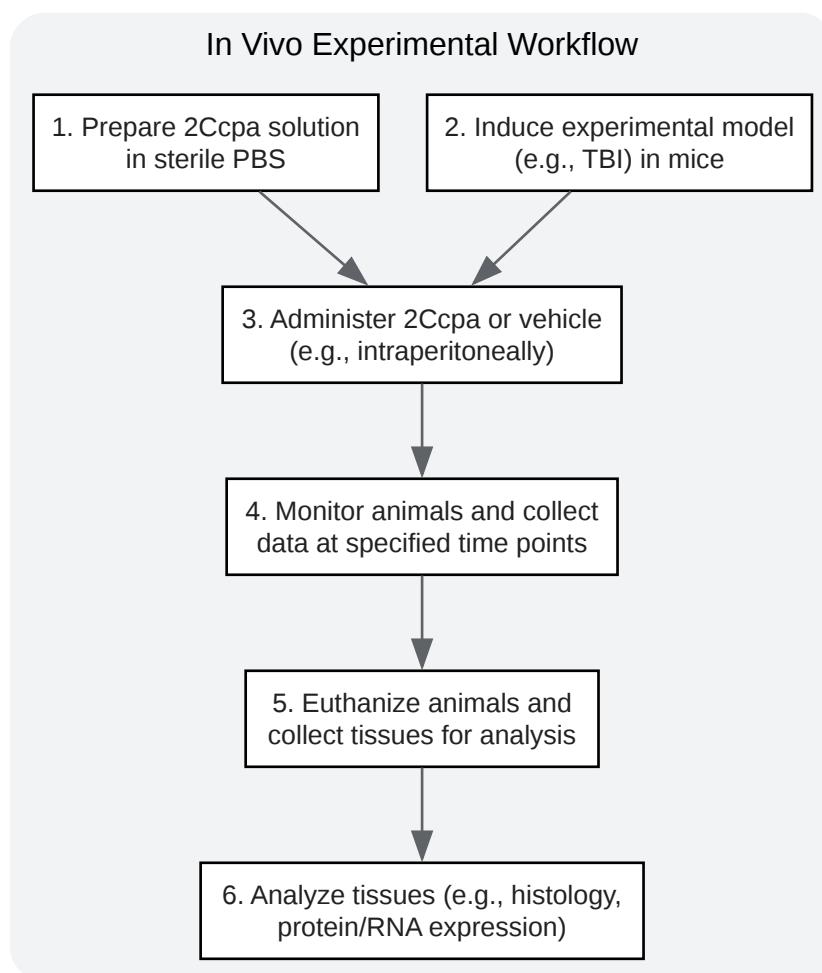
Biological Activity and Signaling Pathway

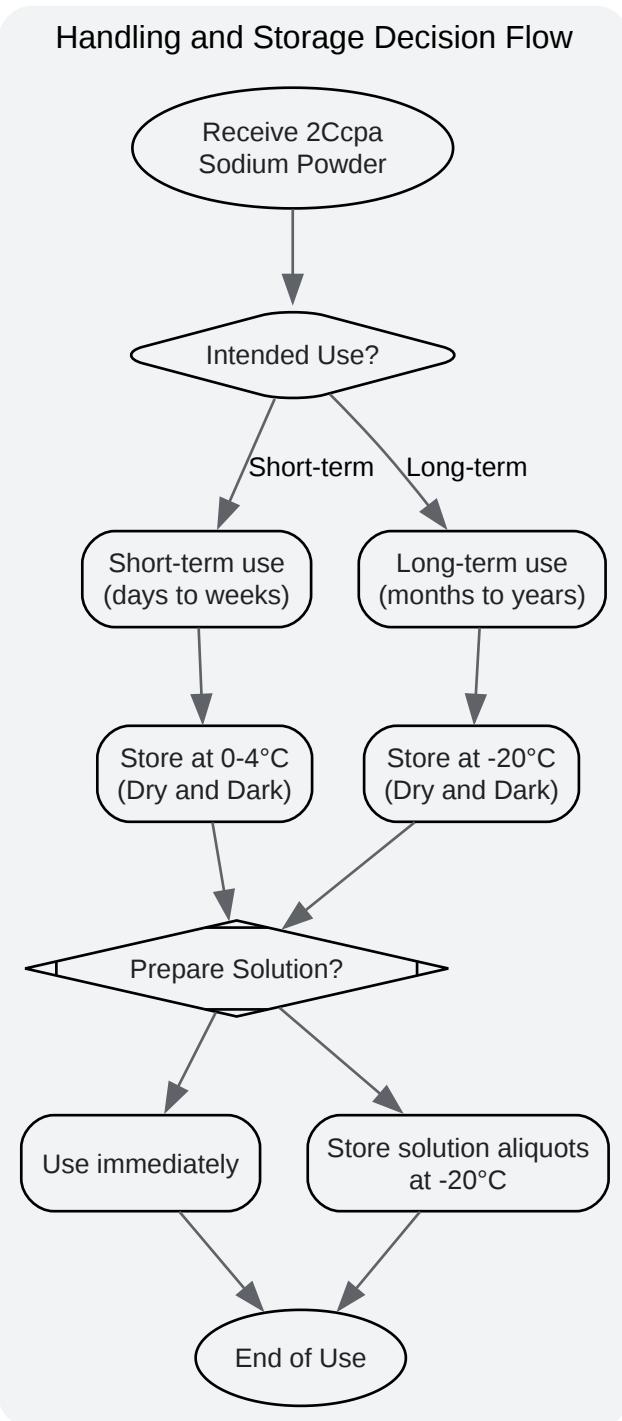
2Ccpa is an agonist of lysophosphatidic acid (LPA) receptors and can modulate various cellular processes. It has been shown to suppress inflammatory responses and has neuroprotective

effects. One of the key signaling pathways activated by 2Ccpa involves the extracellular signal-regulated kinase (ERK).









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References

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